Introduction: The Versatile Piperidine Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*Tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate*
CAS No.:	*1171127-44-8*
Cat. No.:	*B2589750*

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The piperidine ring is a ubiquitous structural motif in a vast array of pharmaceutical agents and natural products. Its prevalence stems from its ability to adopt a stable chair conformation, which can be strategically functionalized in three-dimensional space to optimize interactions with biological targets. Within this important class of heterocycles, N-Boc-4-piperidones serve as exceptionally versatile building blocks for the synthesis of complex molecular architectures. The tert-butoxycarbonyl (Boc) protecting group offers robust protection of the piperidine nitrogen under a wide range of reaction conditions, yet it is easily removed under acidic conditions, allowing for late-stage diversification.

This guide focuses on a specific, yet highly relevant, subset: 3-substituted N-Boc-4-piperidones, with a primary focus on **tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate**. We will delve into its nomenclature, physicochemical properties, synthesis, and critical applications in modern drug discovery, providing researchers with the foundational knowledge to effectively utilize this and related synthons.

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Nomenclature and Synonyms: A Landscape of Related Structures

Precise chemical communication is paramount in research and development. While the target compound of this guide is **tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate**, the scientific and commercial landscape is populated by several closely related analogs. It is crucial to distinguish between these structures, as a simple variation in a substituent can significantly alter chemical reactivity and biological activity.

The compound **tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate** is identified by the CAS Number 1171127-44-8[1]. However, information on this specific molecule is limited. More commonly encountered in the literature and supplier catalogs are derivatives with different C3 substituents. A frequent point of confusion arises with the carboethoxy analog, which contains an ester at the C3 position rather than an ether.

Below is a table clarifying the nomenclature for the target compound and its most common analogs:

Common Name	IUPAC Name	CAS Number	Molecular Formula
Target Compound	tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate	1171127-44-8	$C_{12}H_{21}NO_4$
N-Boc-3-Carboethoxy-4-piperidone	1-tert-butyl 3-ethyl 4-oxopiperidine-1,3-dicarboxylate	98977-34-5	$C_{13}H_{21}NO_5$
N-Boc-3-ethyl-4-piperidone	tert-butyl 3-ethyl-4-oxopiperidine-1-carboxylate	117565-57-8	$C_{12}H_{21}NO_3$
N-Boc-4-piperidone	tert-butyl 4-oxopiperidine-1-carboxylate	79099-07-3	$C_{10}H_{17}NO_3$

Common synonyms for these related compounds include:

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- For N-Boc-3-Carboethoxy-4-piperidone: 4-Oxo-piperidine-1,3-dicarboxylic acid 1-tert-butyl ester 3-ethyl ester, Ethyl 1-Boc-4-oxo-3-piperidinecarboxylate, 1-tert-butoxycarbonyl-3-ethoxycarbonyl-4-piperidone[2].
- For N-Boc-3-ethyl-4-piperidone: 1-BOC-3-ETHYL-PIPERIDIN-4-ONE, 3-ETHYL-4-OXO-PIPERIDINE-1-CARBOXYLIC ACID TERT-BUTYL ESTER, 1-Boc-3-ethyl-4-piperidinone[3].
- For N-Boc-4-piperidone: 1-(Tert-Butoxycarbonyl)-4-Piperidone, 1-Boc-4-oxopiperidine, N-Boc-piperidin-4-one[4][5]. This compound is also regulated in the United States as a List I chemical due to its use as a precursor in the synthesis of fentanyl[5][6].

Physicochemical Properties and Safety Considerations

Understanding the physical properties and handling requirements of these reagents is fundamental to their safe and effective use in the laboratory. The data presented here is primarily for the more common analogs due to the limited availability of information for the target ethoxy compound.

Property	N-Boc-3-ethyl-4-piperidone	N-Boc-4-piperidone	N-Boc-3-Carboethoxy-4-piperidone
Molecular Weight	227.30 g/mol [3]	199.25 g/mol [7]	257.28 g/mol
Physical Form	Solid or liquid[8]	Solid[5]	White to yellow Solid
Boiling Point	315.4±35.0 °C at 760 mmHg	Not available	350.0±42.0 °C (Predicted)[9]
Storage Temperature	Room Temperature or 4°C[8]	-20°C[5]	Store in freezer, under -20°C[9]

Safety Profile: These compounds are generally considered irritants. Standard laboratory safety protocols should be strictly followed.

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation[8][10].

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- Precautions: Avoid breathing dust, fumes, or spray. Use only in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Wash hands thoroughly after handling[10][11].
- First Aid:
  - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[8][10].
  - IF ON SKIN: Wash with plenty of water and soap[10][11].
  - IF INHALED: Remove person to fresh air and keep comfortable for breathing[10].
  - IF SWALLOWED: Call a doctor if you feel unwell. Rinse mouth[10][11].

Synthetic Methodologies and Rationale

The synthesis of 3-substituted-4-piperidones is a cornerstone of many multi-step synthetic campaigns. The choice of synthetic route depends on the desired substituent at the C3 position. A general and efficient approach for creating substituted piperidone scaffolds involves several key transformations.

A representative synthetic workflow starting from a substituted pyridine is outlined below. This multi-step process highlights common and robust reactions used in medicinal chemistry.



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Caption: General synthetic workflow for N-Boc-4-piperidone derivatives.

Experimental Protocol: Synthesis of N-Boc-3-piperidone[12]

This protocol illustrates a common debenzylation and subsequent Boc-protection strategy.

- Hydrogenolysis (Debenzylation):

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- To a solution of 1-benzyl-3-piperidone (102.6 g, 0.41 mol) in methanol (1.4 L), carefully add 10% palladium on carbon (11.6 g) under a nitrogen atmosphere.
- Pressurize the reaction vessel with hydrogen gas (55 psi) and shake overnight.
- Rationale: Catalytic hydrogenation is a clean and efficient method for removing the N-benzyl protecting group. The benzyl group is cleaved, releasing toluene, while the piperidine nitrogen is reduced to a secondary amine.
- Filter the mixture through a pad of Celite to remove the palladium catalyst and concentrate the solvent in vacuo. The resulting crude piperidone is used immediately in the next step.

- Boc Protection:
  - Dissolve the crude product from the previous step in tetrahydrofuran (THF, 2.5 L).
  - Add a saturated aqueous solution of sodium bicarbonate (3 L) followed by di-tert-butyldicarbonate ($(Boc)_2O$, 115.3 g, 0.53 mol) in THF (500 mL).
  - Stir the biphasic mixture vigorously for 48 hours.
  - Rationale: $(Boc)_2O$ is the standard reagent for introducing the Boc protecting group. The reaction requires a mild base, such as sodium bicarbonate, to neutralize the acidic byproduct and drive the reaction to completion.
  - Partition the mixture between water (1 L) and ethyl acetate (2 L). Separate the layers and back-extract the aqueous layer with ethyl acetate (500 mL).
  - Combine the organic layers, wash with dilute HCl (0.5 N, 1 L) and brine (1 L), dry over $MgSO_4$, and concentrate in vacuo.
  - Purify the residue by silica gel flash chromatography to yield the final product.

Applications in Drug Discovery and Organic Synthesis

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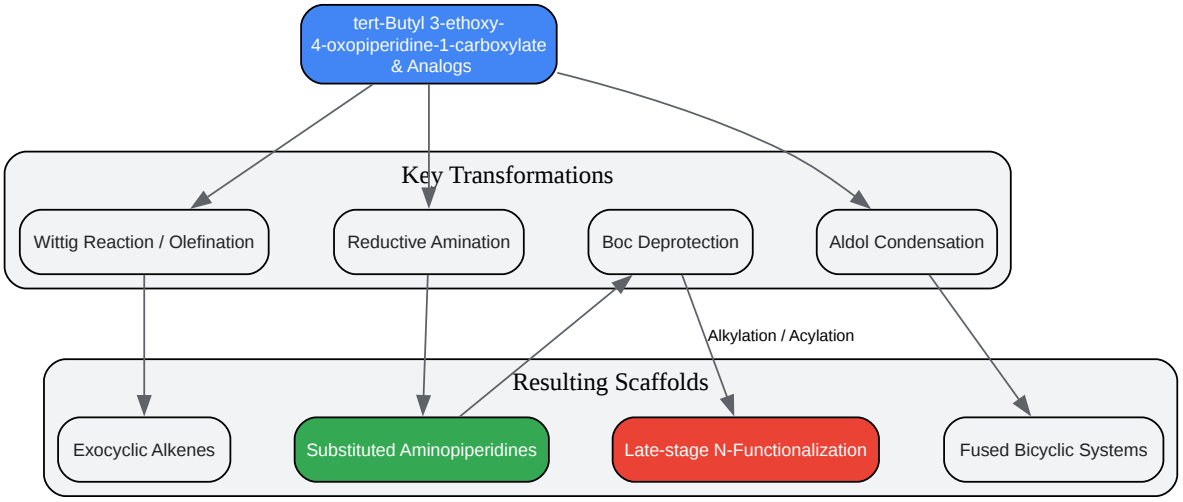
The true value of **tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate** and its analogs lies in their role as versatile intermediates. The functional groups on the piperidine ring—the ketone, the Boc-protected nitrogen, and the C3 substituent—provide multiple handles for synthetic manipulation.

1. Scaffold for Combinatorial Chemistry: The piperidine core is an excellent scaffold for building diverse chemical libraries. By reacting the ketone at the C4 position and modifying the C3 substituent, researchers can rapidly generate a multitude of analogs to explore structure-activity relationships (SAR) in drug discovery programs[13].

2. Synthesis of Fused Heterocyclic Systems: The reactive carbonyl group at the C4 position is a key functional group for constructing more complex, fused ring systems, which are often found in biologically active molecules[13].

3. Precursors to Active Pharmaceutical Ingredients (APIs): These piperidone derivatives are crucial starting materials for a wide range of APIs. For instance, N-Boc-4-piperidone is a well-established precursor in the synthesis of fentanyl and its analogs[5][14]. Similarly, other substituted piperidones are key intermediates for novel kinase inhibitors and other targeted therapies[15]. The diagram below illustrates the central role of the N-Boc-4-piperidone scaffold in generating diverse pharmacologically active agents.

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Caption: Key synthetic transformations and resulting scaffolds from N-Boc-4-piperidone derivatives.

Conclusion

Tert-butyl 3-ethoxy-4-oxopiperidine-1-carboxylate and its structural relatives are high-value chemical tools for the modern medicinal chemist. Their utility is derived from a combination of a stable, conformationally defined core and multiple reactive sites that allow for controlled, stepwise elaboration into complex and potent pharmaceutical agents. A thorough understanding of their nomenclature, properties, and reaction profiles is essential for any researcher working at the forefront of drug discovery and development.

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